

Introduction to Degradation Tag (dTAG) Technology

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *dTAG Targeting Ligand 1*

Cat. No.: *B3153243*

[Get Quote](#)

Degradation Tag (dTAG) technology is a novel chemical biology tool for targeted protein degradation. It enables the rapid and selective removal of a specific protein of interest (POI) from a biological system. The technology is based on the principle of chemically induced proximity, where a small molecule degrader directs an E3 ubiquitin ligase to a target protein, leading to its ubiquitination and subsequent degradation by the proteasome.

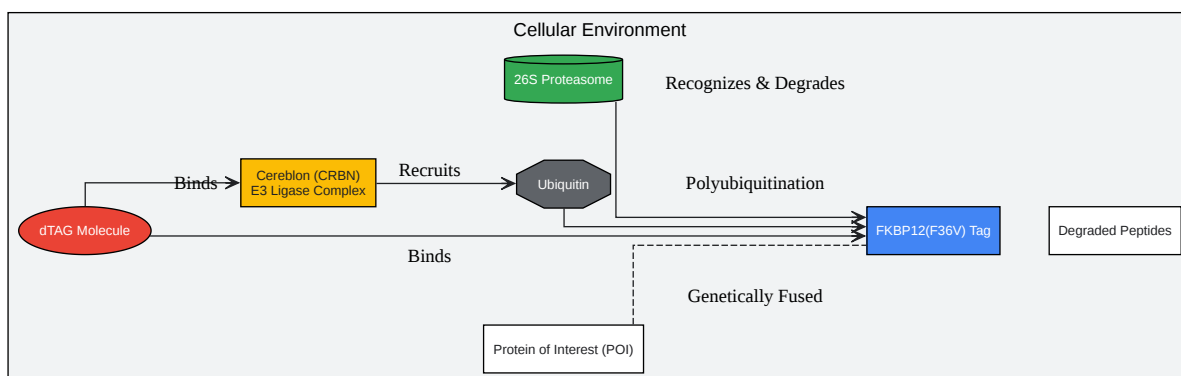
The dTAG system offers several advantages over traditional genetic methods for protein knockdown, such as RNA interference (RNAi) or CRISPR-Cas9-based gene editing. These advantages include rapid kinetics, the ability to study the effects of acute protein loss, and the potential for reversible control over protein levels.

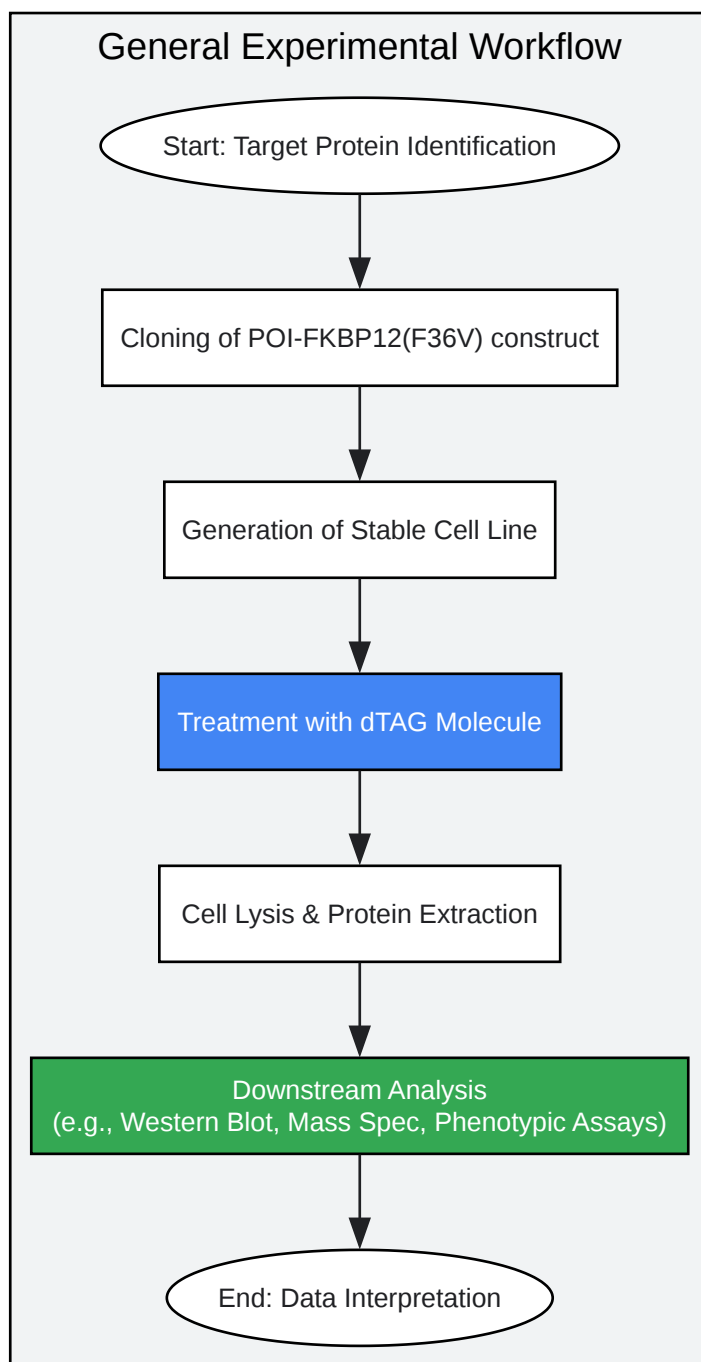
The Core Mechanism of dTAG Technology

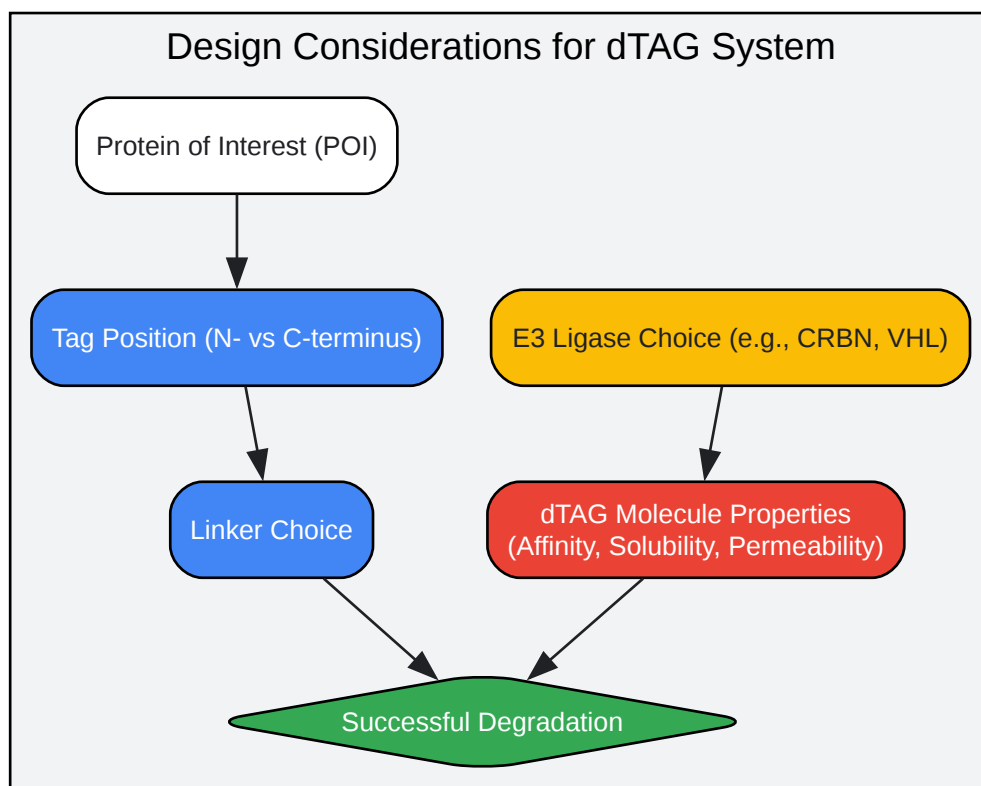
The dTAG system consists of three main components:

- A protein of interest (POI) that has been genetically tagged with a mutant form of the FKBP12 protein (FKBP12F36V).
- A dTAG molecule, which is a heterobifunctional small molecule with two distinct ends. One end binds to the FKBP12F36V tag, and the other end binds to an E3 ubiquitin ligase, typically Cereblon (CRBN).
- The endogenous ubiquitin-proteasome system, which is responsible for degrading ubiquitinated proteins.

The dTAG molecule acts as a molecular glue, bringing the FKBP12F36V-tagged POI into close proximity with the E3 ligase. This proximity allows the E3 ligase to transfer ubiquitin molecules to the POI. The polyubiquitinated POI is then recognized and degraded by the 26S proteasome.







[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Introduction to Degradation Tag (dTAG) Technology]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3153243#discovery-and-development-of-dtag-technology\]](https://www.benchchem.com/product/b3153243#discovery-and-development-of-dtag-technology)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com